

Heptylmagnesium Bromide: A Comprehensive Technical Safety Guide for Researchers

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This in-depth technical guide provides a comprehensive overview of the safety data sheet (SDS) for **heptylmagnesium bromide**. The information is curated for professionals in research and development who handle this highly reactive Grignard reagent. This document summarizes critical safety data, handling procedures, and toxicological information to ensure safe laboratory practices.

Core Safety and Property Data

Heptylmagnesium bromide (CAS No. 13125-66-1) is a highly reactive and hazardous chemical commonly used in organic synthesis, particularly for the formation of carbon-carbon bonds.^[1] It is typically supplied as a solution in an organic solvent, such as diethyl ether or tetrahydrofuran.^[2] Due to its reactivity with water and air, it must be handled with extreme caution under inert conditions.^{[1][3]}

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **heptylmagnesium bromide** and its common solutions.

Property	Value	Source
Chemical Formula	C ₇ H ₁₅ BrMg	[1][4]
Molecular Weight	203.40 g/mol	
Appearance	Colorless to yellowish or brown liquid	[1][2][5]
Odor	Strong odor	[1]
Boiling Point	35 °C (for 1.0M solution in diethyl ether)	[4]
Melting Point	-66 °C	[5]
Flash Point	-30 °C (-22 °F) (closed cup) (for 1.0M solution in diethyl ether)	
Density	0.841 g/mL at 25 °C (for 1.0M solution in diethyl ether)	[4]
Solubility	Soluble in organic solvents like ether and tetrahydrofuran; insoluble in water. Reacts violently with water.	[1][6]

Hazard Identification and Classification


Heptylmagnesium bromide is classified as a hazardous substance. The GHS classification for a typical solution in diethyl ether is summarized below.


Hazard Class	Category	Hazard Statement
Flammable Liquids	1 or 2	H224: Extremely flammable liquid and vapor. / H225: Highly flammable liquid and vapour.
Acute Toxicity (Oral)	4	H302: Harmful if swallowed.
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage.
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage.
Specific Target Organ Toxicity (Single Exposure)	3 (Central Nervous System)	H336: May cause drowsiness or dizziness.

Sources:[[7](#)]

Signal Word: Danger[[1](#)]

Hazard Pictograms:

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Safe Handling and Experimental Protocols

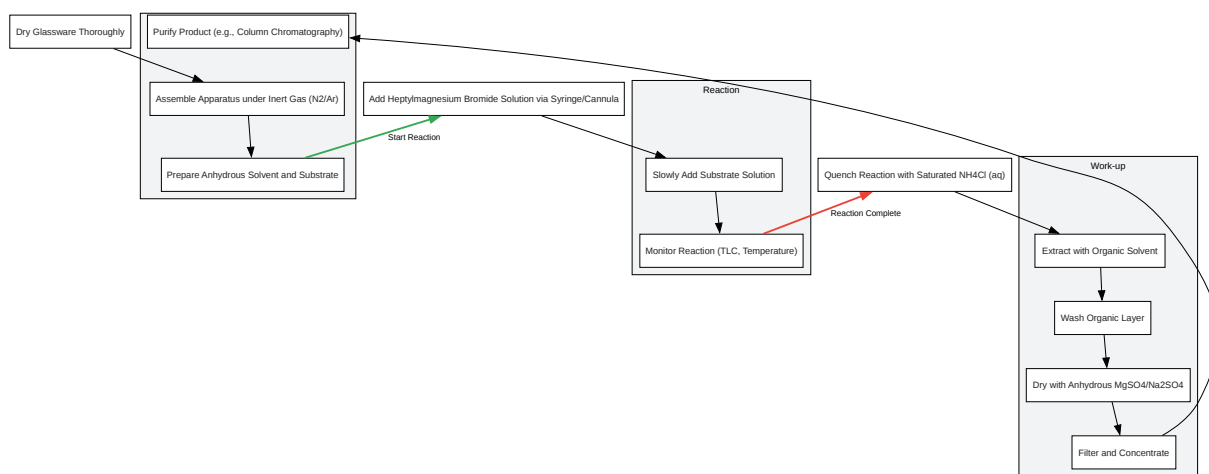
Due to its pyrophoric nature and reactivity, strict adherence to safety protocols is mandatory when working with **heptylmagnesium bromide**.

Handling and Storage

Precaution	Details	Source
Inert Atmosphere	Handle under a dry, inert atmosphere such as nitrogen or argon.	[3][7]
Moisture Sensitivity	Highly sensitive to moisture; reacts violently with water.	[1][3][6]
Ventilation	Work in a well-ventilated area, preferably in a chemical fume hood.	[3][5]
Ignition Sources	Keep away from heat, sparks, open flames, and hot surfaces. Use non-sparking tools and explosion-proof equipment.	[3][5][6]
Personal Protective Equipment (PPE)	Wear protective gloves, a lab coat, and eye/face protection.	[5][7]
Storage	Store in a tightly closed container in a cool, dry, and well-ventilated place. Store locked up.	[3][5][6]
Incompatible Materials	Avoid contact with water, oxidizing agents, and strong acids.	[3]

General Experimental Workflow for a Grignard Reaction

The following diagram illustrates a typical workflow for using **heptylmagnesium bromide** in a Grignard reaction. This is a generalized protocol and should be adapted based on the specific requirements of the reaction.



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Caption: General workflow for a Grignard reaction using **heptylmagnesium bromide**.

Emergency Procedures and First Aid

Immediate and appropriate action is crucial in the event of exposure to **heptylmagnesium bromide**.

Exposure Route	First-Aid Measures	Source
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. Immediately call a POISON CENTER or doctor.	[5]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water or shower. Immediately call a POISON CENTER or doctor.	[3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.	[5][7]
Ingestion	Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor.	[5]

Fire-Fighting Measures

Measure	Details	Source
Suitable Extinguishing Media	Use dry chemical, carbon dioxide, or alcohol-resistant foam. Do NOT use water.	[5]
Specific Hazards	Flammable liquid and vapor. Reacts violently with water, which may ignite spontaneously. May form explosive peroxides.	[6]
Protective Equipment	Wear self-contained breathing apparatus and full protective gear.	[3][5]

Toxicological and Ecological Information

The toxicological data for **heptylmagnesium bromide** is limited. However, due to its corrosive nature, it is expected to be harmful.

Toxicological Data

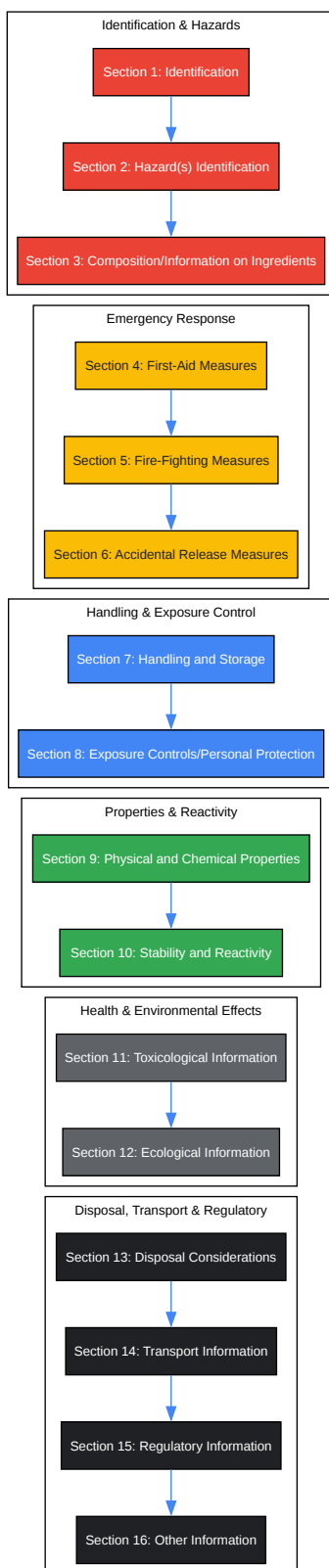
Effect	Information	Source
Acute Toxicity	Oral: Harmful if swallowed. Inhalation: No data available. Dermal: No data available.	
Skin Corrosion/Irritation	Causes severe skin burns.	[1]
Serious Eye Damage/Irritation	Causes serious eye damage and can lead to blindness.	[1]
Germ Cell Mutagenicity	No data available.	
Carcinogenicity	Suspected of causing cancer (due to solvent like THF).	
Specific Target Organ Toxicity	May cause respiratory irritation and drowsiness or dizziness. May cause damage to the nervous system, liver, and kidneys through prolonged or repeated exposure.	

Ecological Information

There is limited ecological data available for **heptylmagnesium bromide**.^{[5][8]} It is expected to be harmful to aquatic life. Spills should be contained and prevented from entering waterways.

Information Flow in a Safety Data Sheet (SDS)

The following diagram illustrates the logical flow of information as it is typically presented in a Safety Data Sheet, from identification to disposal.



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Caption: Logical flow of information in a Safety Data Sheet (SDS).

This guide is intended for informational purposes and should not be a substitute for a thorough review of the official Safety Data Sheet provided by the supplier and adherence to all institutional safety protocols.

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